

# An In-depth Technical Guide to Dibenzoylmethane: Properties, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dibenzoylmethane*

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## Introduction

**Dibenzoylmethane** (DBM), systematically named 1,3-diphenylpropane-1,3-dione, is an aromatic  $\beta$ -diketone with the chemical formula  $(C_6H_5CO)_2CH_2$ .<sup>[1]</sup> While it is a minor constituent of the root extract of licorice (*Glycyrrhiza glabra*), its versatile chemical properties and biological activities have garnered significant interest in various scientific fields.<sup>[2][3]</sup> DBM is structurally related to curcumin, the active component of turmeric, and shares some of its biological effects, including anti-inflammatory, anticancer, and chemopreventive activities.<sup>[2][4]</sup> This guide provides a comprehensive overview of the physical and chemical properties of **dibenzoylmethane**, detailed experimental protocols, and its relevance in drug development and other industrial applications.

## Physical and Chemical Properties

**Dibenzoylmethane** is a white to light yellow crystalline solid.<sup>[5][6]</sup> It is relatively stable under normal conditions but is incompatible with strong oxidizing agents.<sup>[3][7]</sup>

## Table 1: General and Physical Properties of Dibenzoylmethane

Property	Value	References
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O <sub>2</sub>	[1][8]
Molar Mass	224.25 g/mol	[1][5]
Appearance	White to light yellow crystalline powder/solid	[1][5][6]
Melting Point	75 - 80 °C (167 - 176 °F)	[1][5][6][7][8][9]
Boiling Point	219 - 221 °C at 18 mmHg	[6][7][8][10]
Density	~1.138 - 1.334 g/cm <sup>3</sup>	[1][10]
Flash Point	219 - 221 °C at 18mm Hg	[7][8]
Vapor Pressure	0.01 Pa at 20 °C	[3][7]
pKa	8.95 ± 0.10 (Predicted)	[7]

**Table 2: Solubility of Dibenzoylmethane**

Solvent	Solubility	References
Water	Insoluble	[4][5][7]
Aqueous Sodium Hydroxide	Soluble	[4][7][9]
Ethanol	Soluble/Moderately Soluble	[5][8][9]
Ether	Soluble	[4][7][9]
Chloroform	Soluble	[4][5][7][9]
Benzene	Good solubility	[5][8]
Ethyl Acetate	Soluble	[11]
Acetonitrile	Soluble	[11]
Methylbenzene (Toluene)	Soluble	[11]
Methanol	Slightly Soluble	[7]

## Chemical Structure and Tautomerism

A key feature of **dibenzoylmethane** is its existence in a tautomeric equilibrium between the keto and enol forms.<sup>[1]</sup> In solution, it predominantly exists as the enol tautomer, which is stabilized by intramolecular hydrogen bonding, forming a pseudo-aromatic six-membered ring.<sup>[9][12]</sup> This equilibrium is solvent-dependent, with the enol form being more favored in nonpolar solvents.<sup>[12][13]</sup> The keto-enol tautomerism is crucial for its chemical reactivity, including its ability to chelate metals and its biological activity.<sup>[12]</sup>

Keto-enol tautomerism of **dibenzoylmethane**.

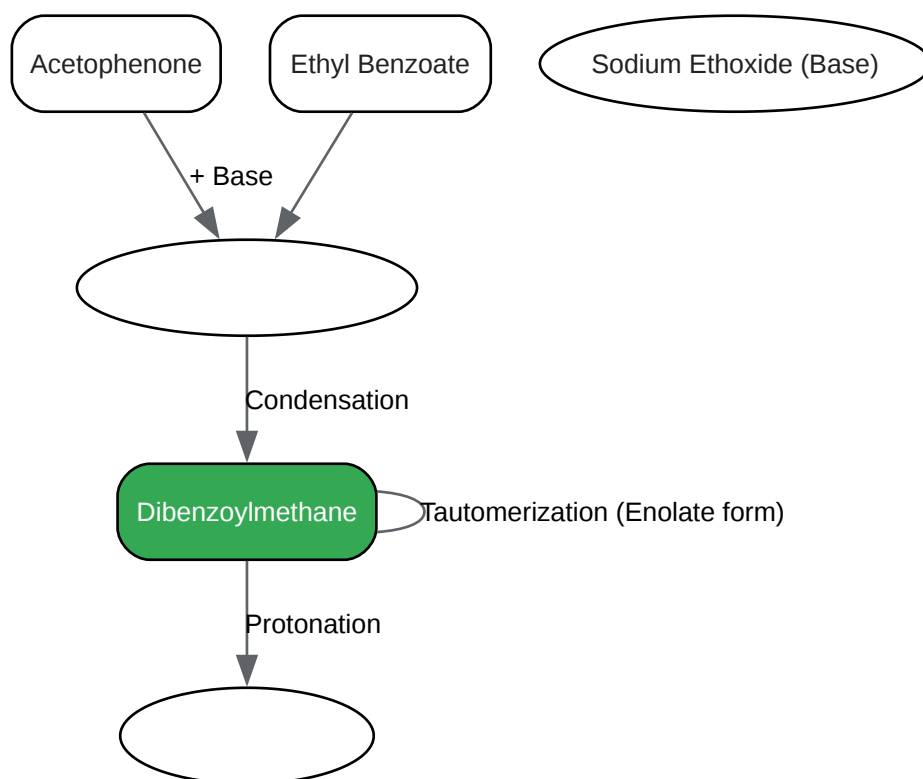
## Spectral Data

- **UV-Vis Absorption:** **Dibenzoylmethane** is a potent UV absorber, a property leveraged in sunscreen formulations.<sup>[1][5]</sup> It strongly absorbs UV radiation around 290-400 nm.<sup>[5][14]</sup> The UV absorption spectra are influenced by substituents on the aromatic rings and the solvent.<sup>[15]</sup>
- **Infrared (IR) Spectroscopy:** The IR spectrum of DBM shows characteristic peaks for its functional groups. The absence of a strong O-H stretching band indicates complete hydrogen bonding in the enol form.<sup>[16]</sup> Key absorptions are observed for the aromatic C-H bonds and the conjugated keto-enol system.<sup>[16][17][18]</sup>
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H NMR is instrumental in studying the keto-enol tautomerism. The enol form typically shows a characteristic signal for the enolic proton and the vinyl proton, while the keto form shows a signal for the methylene protons.<sup>[12][15][19]</sup>

## Experimental Protocols

### Synthesis of Dibenzoylmethane via Claisen Condensation

The most common method for synthesizing **dibenzoylmethane** is the Claisen condensation of an ester (e.g., ethyl benzoate or methyl benzoate) with a ketone (acetophenone) in the presence of a strong base.<sup>[1][20][21]</sup>



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General workflow for the synthesis of **dibenzoylmethane**.

Methodology (Adapted from Organic Syntheses)[22]

- **Reaction Setup:** In a dry 2-liter three-necked flask, place 600 g (4 moles) of freshly distilled ethyl benzoate and 60 g (0.5 mole) of freshly distilled acetophenone. Fit the flask with a robust mechanical stirrer, a condenser for downward distillation, and an addition port.
- **Heating and Base Addition:** Heat the flask in an oil bath maintained at 150–160 °C. Once the mixture is hot, add 44 g (0.65 mole) of sodium ethoxide in small portions over 20–30 minutes. The reaction mixture will become gelatinous and viscous.
- **Reaction Completion:** Continue stirring after all the sodium ethoxide has been added until no more ethanol distills over (approximately 15–30 minutes).
- **Workup:** Cool the reaction mixture to room temperature. Add 150 ml of water to dissolve the reaction mass. Transfer the mixture to a separatory funnel and add an ice-cold solution of 25 ml of concentrated sulfuric acid in 200 ml of water. Shake vigorously.

- **Extraction and Purification:** Separate the layers. Wash the organic layer with successive 200-ml portions of 5% sodium bicarbonate solution until carbon dioxide evolution ceases, followed by a wash with 200 ml of water.
- **Isolation:** Dry the organic layer with calcium chloride. Remove the ether (if used for extraction) and excess ethyl benzoate by distillation under reduced pressure. The remaining crude product can be further purified by recrystallization.

## Applications and Relevance to Drug Development

**Dibenzoylmethane's** unique chemical structure and biological activities make it a valuable compound for researchers, particularly in the field of drug development.

### Industrial Applications

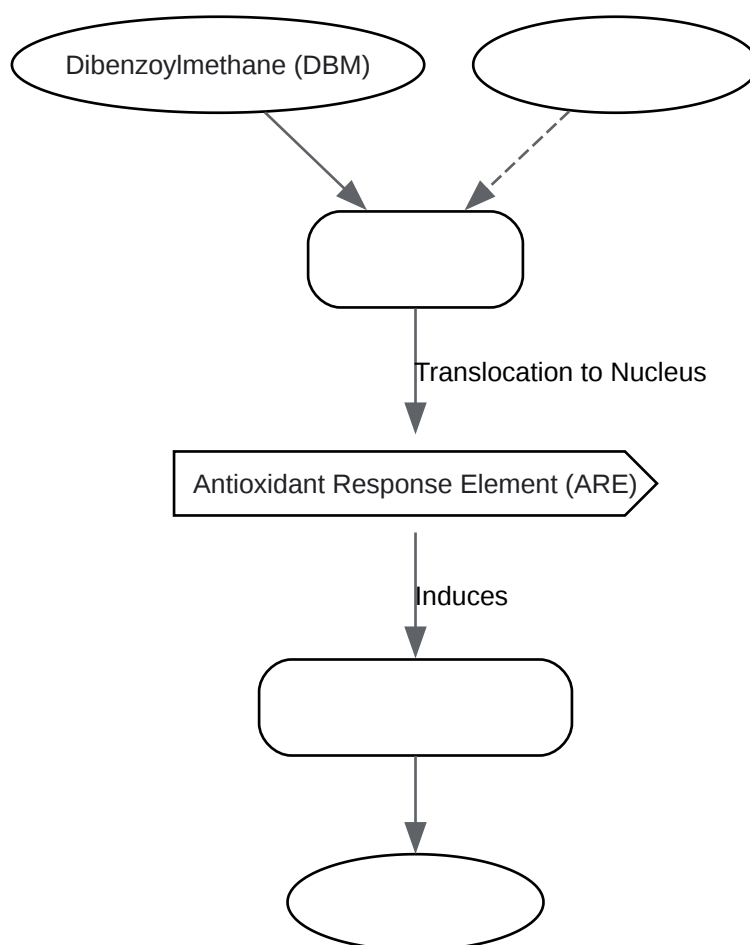
- **PVC Stabilizer:** DBM is widely used as a co-stabilizer for polyvinyl chloride (PVC), where it improves thermal stability and prevents discoloration.[\[3\]](#)[\[5\]](#)
- **UV Absorber:** Due to its ability to absorb UV radiation, DBM and its derivatives are used as active ingredients in sunscreens and other skincare products to protect against sun damage. [\[1\]](#)[\[5\]](#)[\[8\]](#)
- **Photoinitiator:** In the printing and coatings industry, DBM can act as a photoinitiator for UV-curable inks and coatings.[\[5\]](#)

### Pharmacological Activities and Drug Development

DBM has been shown to exhibit a range of biological effects that are of interest for drug development:

- **Anticancer and Chemopreventive Effects:** DBM has demonstrated anticancer properties by inducing cell cycle arrest and inhibiting cell proliferation in cancer models.[\[2\]](#)[\[4\]](#) It can downregulate the expression of key cell cycle proteins like cyclin D1 and cyclin A.[\[4\]](#)
- **Anti-inflammatory Activity:** DBM can suppress pro-inflammatory pathways, in part by preventing the activation of NF- $\kappa$ B (nuclear factor kappa-light-chain-enhancer of activated B cells).[\[4\]](#)

- **Cytoprotective and Antioxidant Effects:** DBM can activate the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway.[7] Nrf2 is a key transcription factor that regulates the expression of antioxidant proteins and phase II detoxification enzymes, such as heme oxygenase-1 (HO-1).[7] This activation helps protect cells from oxidative stress and reduces DNA adduct formation.[4][7]



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DBM's role in the Nrf2-mediated cytoprotective pathway.

- **Coordination Chemistry:** The  $\beta$ -diketone structure of DBM makes it an excellent chelating agent for various metal ions.[1][5] These metal complexes have applications in catalysis and are being investigated for their own biological activities, including antimicrobial and anticancer properties.[23][24]

## Conclusion

**Dibenzoylmethane** is a multifaceted compound with a rich chemistry and a promising profile of biological activities. Its physical properties, particularly its UV absorbance, have led to established industrial applications. For researchers in drug development, DBM's ability to modulate key signaling pathways involved in cancer, inflammation, and oxidative stress makes it an attractive lead compound for further investigation and derivatization. The straightforward synthesis and the potential for forming diverse metal complexes further enhance its utility as a versatile chemical tool in both materials science and medicinal chemistry.

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## References

- 1. Dibenzoylmethane - Wikipedia [en.wikipedia.org]
- 2. Dibenzoylmethane | C<sub>15</sub>H<sub>12</sub>O<sub>2</sub> | CID 8433 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Dibenzoylmethane | 120-46-7 [chemicalbook.com]
- 4. Dibenzoylmethane, 98% - LKT Labs [lktlabs.com]
- 5. Dibenzoylmethane (DBM) | MCC - Menssing Chemiehandel & Consultants GmbH [mcc-hamburg.de]
- 6. fishersci.com [fishersci.com]
- 7. chembk.com [chembk.com]
- 8. greenchemindustries.com [greenchemindustries.com]
- 9. Dibenzoylmethane [drugfuture.com]
- 10. Dibenzoylmethane, CAS No. 120-46-7 - iChemical [ichemical.com]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- 13. Acetylacetone - Wikipedia [en.wikipedia.org]
- 14. CN112409150B - Preparation method of dibenzoyl methane - Google Patents [patents.google.com]

- 15. Influence of substituent on UV absorption and keto-enol tautomerism equilibrium of dibenzoylmethane derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. pubs.acs.org [pubs.acs.org]
- 17. Dibenzoylmethane [webbook.nist.gov]
- 18. Dibenzoylmethane(120-46-7) IR Spectrum [m.chemicalbook.com]
- 19. Dibenzoylmethane(120-46-7) 1H NMR spectrum [chemicalbook.com]
- 20. researchgate.net [researchgate.net]
- 21. youtube.com [youtube.com]
- 22. Organic Syntheses Procedure [orgsyn.org]
- 23. Synthesis and Responsive Properties of Dibenzoylmethane Metallobiomaterials | MRS Online Proceedings Library (OPL) | Cambridge Core [cambridge.org]
- 24. researchgate.net [researchgate.net]
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